

Application Notes and Protocols for Whole-Cell Patch-Clamp Assays

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Compound of Interest

Compound Name: CLAmP

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Introduction

The whole-cell patch-**clamp** technique is a powerful electrophysiological method used to study the electrical properties of individual cells, particularly the function of ion channels.^{[1][2]} This technique allows for the measurement of ionic currents flowing across the entire cell membrane, providing invaluable insights into cellular physiology and pharmacology. In drug development, whole-cell patch-**clamp** assays are the gold standard for assessing the effects of compounds on ion channels, which are critical drug targets for a wide range of diseases, including cardiac arrhythmias, epilepsy, and cystic fibrosis.^{[2][3]}

These application notes provide a comprehensive overview and a detailed protocol for performing whole-cell patch-**clamp** experiments in a cell-based assay format, intended for researchers, scientists, and drug development professionals.

Principle of the Technique

The whole-cell patch-**clamp** configuration is achieved by forming a high-resistance (gigaohm) seal between a glass micropipette and the cell membrane.^{[1][4]} Subsequent rupture of the membrane patch under the pipette tip provides low-resistance electrical access to the cell's interior.^[1] This allows the experimenter to control the cell's membrane potential (voltage

clamp) and measure the resulting ionic currents, or to control the injected current (current **clamp**) and measure the changes in membrane potential.[\[5\]](#)

Applications in Cell-Based Assays

- Drug Discovery and Development: Screening and characterization of compounds that modulate ion channel activity.[\[4\]](#)
- Safety Pharmacology: Assessing the potential for drug candidates to cause adverse effects by interacting with critical ion channels, such as the hERG potassium channel.[\[4\]](#)
- Disease Modeling: Studying the functional consequences of ion channel mutations (channelopathies).[\[3\]](#)
- Basic Research: Investigating the fundamental properties of ion channels and their roles in cellular signaling.

Experimental Protocol: Whole-Cell Voltage-Clamp Recording

This protocol outlines the steps for recording voltage-gated sodium channel currents in a cultured mammalian cell line (e.g., HEK293 cells) transiently or stably expressing the channel of interest.

Materials and Reagents:

- Cell Culture: Cultured cells expressing the ion channel of interest, plated on glass coverslips.
- Solutions:
 - Extracellular (Bath) Solution (in mM): 140 NaCl, 4 KCl, 2 CaCl₂, 1 MgCl₂, 10 HEPES, 10 Glucose. Adjust pH to 7.4 with NaOH.
 - Intracellular (Pipette) Solution (in mM): 140 KCl, 1 MgCl₂, 10 EGTA, 10 HEPES, 4 ATP-Mg. Adjust pH to 7.2 with KOH.
- Equipment:

- Inverted microscope
- Patch-**clamp** amplifier and digitizer
- Micromanipulator
- Perfusion system
- Vibration isolation table
- Faraday cage
- Pipette puller and polisher
- Data acquisition and analysis software

Procedure:

- Preparation:

1. Turn on all equipment and allow it to warm up.
2. Start the perfusion of the recording chamber with extracellular solution at a rate of 1-2 mL/min.[\[6\]](#)
3. Place a coverslip with adherent cells into the recording chamber on the microscope stage.
4. Pull a borosilicate glass capillary to create a micropipette with a resistance of 3-7 M Ω when filled with the intracellular solution.[\[7\]](#)
5. Fill the micropipette with filtered intracellular solution, ensuring no air bubbles are trapped at the tip.[\[8\]](#)

- Obtaining a Gigaohm Seal:

1. Mount the filled pipette onto the pipette holder of the micromanipulator.
2. Apply slight positive pressure to the pipette to keep the tip clean as it is lowered into the bath.[\[6\]](#)

3. In the amplifier software, set the mode to voltage-**clamp** and apply a test pulse (e.g., 10 mV) to monitor pipette resistance.[\[6\]](#)
 4. Carefully lower the pipette tip and approach a healthy-looking, isolated cell.
 5. Gently touch the pipette tip to the cell membrane.
 6. Release the positive pressure. A high-resistance seal ($\geq 1 \text{ G}\Omega$), known as a "gigaseal," should form spontaneously or with gentle suction.[\[9\]](#) The formation of a gigaseal is observed as a significant increase in the measured resistance.
- Establishing the Whole-Cell Configuration:
 1. Once a stable gigaseal is formed, apply a brief pulse of suction to rupture the cell membrane patch under the pipette tip.[\[10\]](#)
 2. Successful entry into the whole-cell mode is indicated by a sudden increase in the capacitive transients in response to the test pulse.
 3. Compensate for the cell capacitance and series resistance using the amplifier controls.
 - Data Acquisition:
 1. Switch to the appropriate voltage-**clamp** protocol for the ion channel of interest. For a voltage-gated sodium channel, this would typically involve holding the membrane potential at a hyperpolarized level (e.g., -100 mV) and then applying a series of depolarizing voltage steps (e.g., from -80 mV to +60 mV in 10 mV increments).
 2. Record the resulting ionic currents.
 3. To test the effect of a compound, perfuse the chamber with the extracellular solution containing the compound at the desired concentration and repeat the voltage-**clamp** protocol.

Data Presentation

Quantitative data from patch-**clamp** experiments are often presented in tables to summarize key parameters such as the half-maximal inhibitory concentration (IC_{50}) or changes in channel

gating properties.

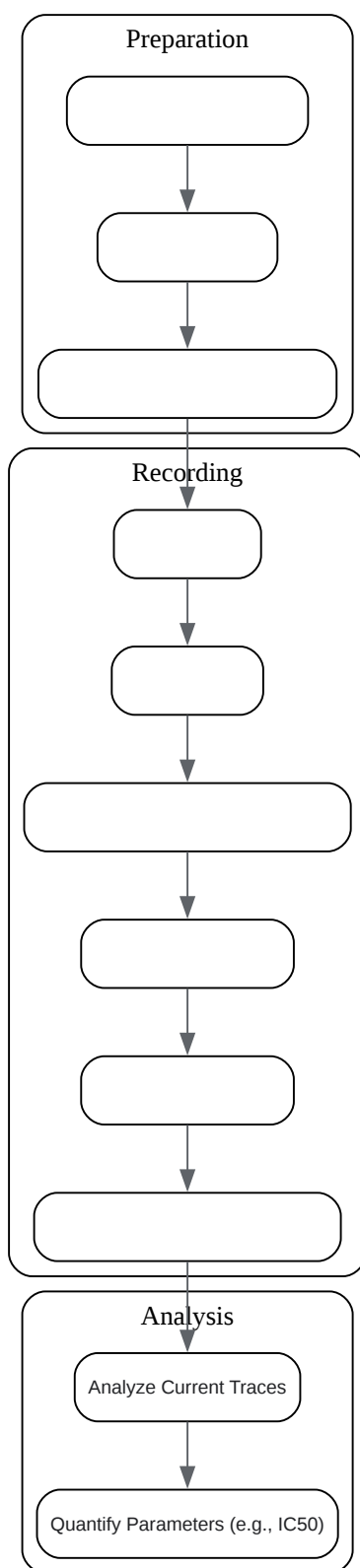
Table 1: Effect of a Test Compound on Voltage-Gated Sodium Channel Currents

Parameter	Control	Test Compound (10 μ M)	% Change
Peak Current (pA)	-2500 $\pm$ 200	-1250 $\pm$ 150	-50%
Voltage of Half-Maximal Activation (V_{50} , mV)	-30.5 $\pm$ 1.2	-30.8 $\pm$ 1.5	-1%
Voltage of Half-Maximal Inactivation (V_{50} , mV)	-75.2 $\pm$ 2.1	-85.5 $\pm$ 2.3	-13.7%

Data are presented as mean $\pm$ standard error of the mean (n=8 cells).

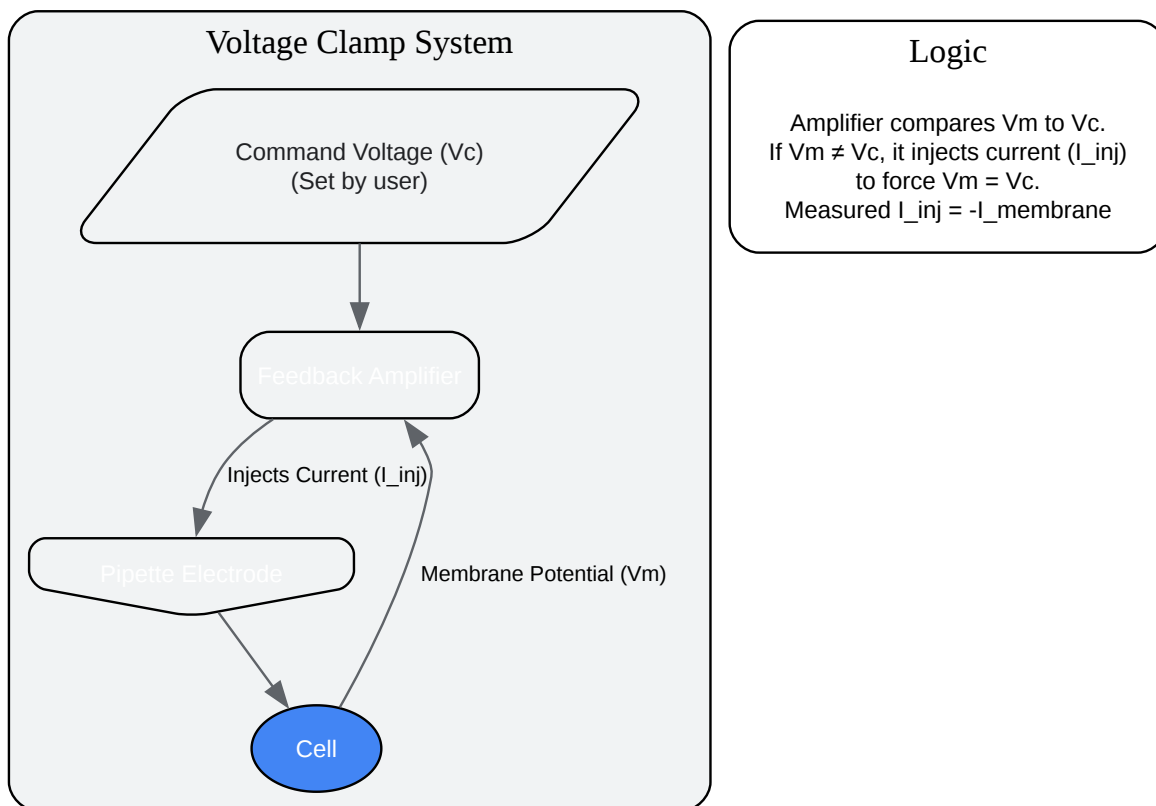
Visualizations

Diagram 1: Whole-Cell Patch-**Clamp** Experimental Workflow



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Caption: Workflow for a whole-cell patch-**clamp** experiment.

Diagram 2: Principle of Voltage **Clamp**

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Caption: Principle of the voltage-**clamp** feedback mechanism.

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- To cite this document: BenchChem. [Application Notes and Protocols for Whole-Cell Patch-Clamp Assays]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15691544/docs#application-notes-and-protocols-for-whole-cell-patch-clamp-assays\]](https://www.benchchem.com/product/b15691544/docs#application-notes-and-protocols-for-whole-cell-patch-clamp-assays)

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